

Solubility of ethyl propyl ether in water and organic solvents

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Compound of Interest

Compound Name: Ethyl propyl ether

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Solubility Profile of Ethyl Propyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ethyl propyl ether** in water and various organic solvents. The information is curated for professionals in research, scientific, and drug development fields, with a focus on clear data presentation and detailed experimental methodologies.

Quantitative Solubility Data

The solubility of **ethyl propyl ether** in aqueous and organic media is a critical parameter for its application in various chemical processes, including its use as a solvent in chemical reactions and for extractions. The following tables summarize the available quantitative solubility data.

Table 1: Solubility of Ethyl Propyl Ether in Water

Temperature (°C)	Solubility	Method	Source
25	3.94 g/L	Not Specified	[1]
25	20 g/L	Calculated	[2]
Not Specified	0.17 M (~14.98 g/L)	Not Specified	[3][4]

Note: Discrepancies in reported solubility values may be attributed to different experimental methodologies and conditions.

Table 2: Solubility of Ethyl Propyl Ether in Organic Solvents at 25°C

Solvent	Solubility (g/L)
Methanol	2620.85[1]
Ethanol	2612.62[1]
n-Butanol	2241.8[1]
n-Propanol	2141.14[1]
Isopropanol	2003.86[1]
Acetone	1649.04[1]
Ethyl Acetate	1539.33[1]
Chloroform	Slightly Soluble[5][6]

General statements indicate that **ethyl propyl ether** is miscible with many organic solvents[7]. Ethers with up to three carbon atoms are generally considered soluble in water[8].

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The Shake-Flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a substance in a given solvent.

Shake-Flask Method for Determining Ether Solubility

This method involves creating a saturated solution of the ether in the solvent of interest and then measuring the concentration of the ether in that solution.

Materials:

- **Ethyl propyl ether** (high purity)

- Solvent of interest (e.g., deionized water, ethanol)
- Volumetric flasks
- Erlenmeyer flasks with stoppers
- Constant temperature water bath or incubator with shaker
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or other suitable analytical instrument
- Syringes and filters

Procedure:

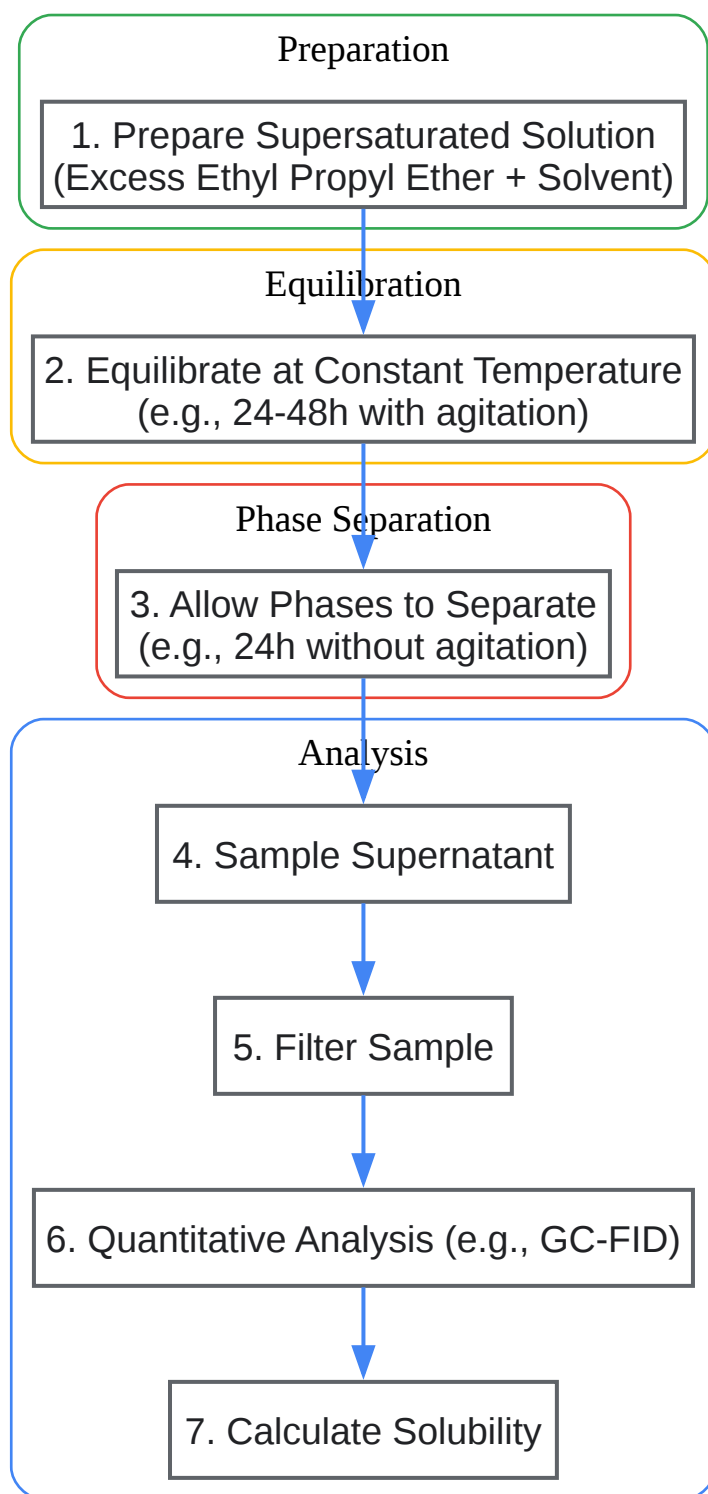
- Preparation of Supersaturated Solution: Add an excess amount of **ethyl propyl ether** to a known volume of the solvent in an Erlenmeyer flask. The excess ether ensures that the solution reaches saturation.
- Equilibration: Seal the flask to prevent the volatile ether from evaporating. Place the flask in a constant temperature shaker bath set to the desired temperature (e.g., 25°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved ether.
- Phase Separation: After equilibration, cease agitation and allow the mixture to stand undisturbed at the constant temperature for a prolonged period (e.g., 24 hours) to allow for the complete separation of the excess undissolved ether from the saturated solution.
- Sampling: Carefully withdraw a known volume of the clear, saturated supernatant using a syringe. To avoid aspirating any undissolved ether, the tip of the syringe should be positioned in the middle of the solvent phase.
- Sample Preparation for Analysis: Filter the withdrawn sample through a membrane filter (e.g., 0.45 μm) to remove any remaining micro-droplets of undissolved ether. Accurately

dilute the filtered sample with a suitable solvent to bring the concentration within the calibration range of the analytical instrument.

- Quantitative Analysis: Analyze the diluted sample using a calibrated analytical method, such as GC-FID, to determine the concentration of **ethyl propyl ether**.
- Calculation: Calculate the solubility of **ethyl propyl ether** in the solvent based on the measured concentration and the dilution factor.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **ethyl propyl ether**.



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Shake-Flask Method Workflow

This guide provides a foundational understanding of the solubility of **ethyl propyl ether**. For mission-critical applications, it is recommended to consult primary literature and perform independent verification of solubility data under the specific conditions of interest.

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